

# Application Notes & Protocols: Safe Handling and Storage of 2-Nitrophenethylamine Hydrochloride

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## Compound of Interest

Compound Name: 2-Nitrophenethylamine  
hydrochloride

Cat. No.: B3030066

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## Introduction and Scope

**2-Nitrophenethylamine hydrochloride**, also known as 2-(2-nitrophenyl)ethanamine hydrochloride, is a versatile chemical intermediate with significant applications in pharmaceutical development and organic synthesis.<sup>[1]</sup> Its utility as a precursor for bioactive molecules, particularly those targeting neurological disorders, and as a reagent in the synthesis of dyes and pigments, makes it a valuable compound in both academic research and industrial drug development.<sup>[1][2]</sup>

The presence of a nitro functional group, however, necessitates a rigorous and informed approach to its handling and storage to mitigate potential risks.<sup>[3][4]</sup> The toxicological properties of this specific compound have not been thoroughly investigated, demanding a cautious approach where it is treated as potentially hazardous upon acute and chronic exposure.<sup>[5][6]</sup>

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **2-Nitrophenethylamine hydrochloride**. The protocols herein are designed to establish a self-validating system of safety, grounded in established chemical hygiene principles and specific data pertaining to this compound and its chemical class.

## Hazard Identification and Risk Assessment

A thorough risk assessment must be conducted before any work with **2-Nitrophenethylamine hydrochloride** begins.

**2.1 GHS Classification and Hazards** While some suppliers do not classify the compound as hazardous under OSHA 2024 standards, others provide specific warnings.<sup>[7][8]</sup> A conservative approach is warranted.

- **Primary Hazard:** Causes serious eye irritation (Category 2, H319).<sup>[5]</sup>
- **Potential Hazards:** The health risks of this compound have not been fully determined.<sup>[6]</sup> Skin and eye contact may result in irritation, and it may be harmful if inhaled or ingested.<sup>[6]</sup> As a nitro compound, it should be handled with an awareness of the potential for energetic decomposition, especially if heated or contaminated with incompatible materials.<sup>[3][9]</sup>

**2.2 Precautionary Statements** The following precautionary measures are essential<sup>[5]</sup>:

- **P264:** Wash hands and any exposed skin thoroughly after handling.
- **P280:** Wear protective gloves, protective clothing, eye protection, and face protection.
- **P305+P351+P338:** IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- **P337+P313:** If eye irritation persists: Get medical advice/attention.

## Chemical and Physical Properties

Accurate knowledge of the compound's properties is fundamental to its safe use. Data is summarized in the table below.

Property	Value	Source(s)
CAS Number	861337-74-8	[1][5]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> ClN <sub>2</sub> O <sub>2</sub>	[5]
Molecular Weight	202.64 g/mol	[1]
Appearance	Off-white to light yellow solid/crystalline powder	[1][8]
Purity	≥96-99%	[1]
Melting Point	~200 °C / 392 °F	[8]
Storage Temperature	Room Temperature or Refrigerated (0-8 °C)	[1][2]

## Standard Operating Procedures (SOPs) for Safe Handling

Adherence to the following procedures is mandatory to minimize exposure and ensure a safe laboratory environment.

**4.1 Engineering Controls** The primary defense against exposure is to control contaminants at the source.

- **Ventilation:** Always handle **2-Nitrophenethylamine hydrochloride** inside a certified chemical fume hood to control airborne dust and prevent inhalation.[6][10] A mechanical exhaust system is required.[5][6]
- **Safety Equipment:** A safety shower and eyewash station must be readily accessible and tested regularly.[5][11]

**4.2 Personal Protective Equipment (PPE)** The selection of appropriate PPE is the final barrier between the researcher and the chemical. Do not handle this compound without adequate protection.[9]

Diagram 1: PPE Selection for 2-Nitrophenethylamine Hydrochloride

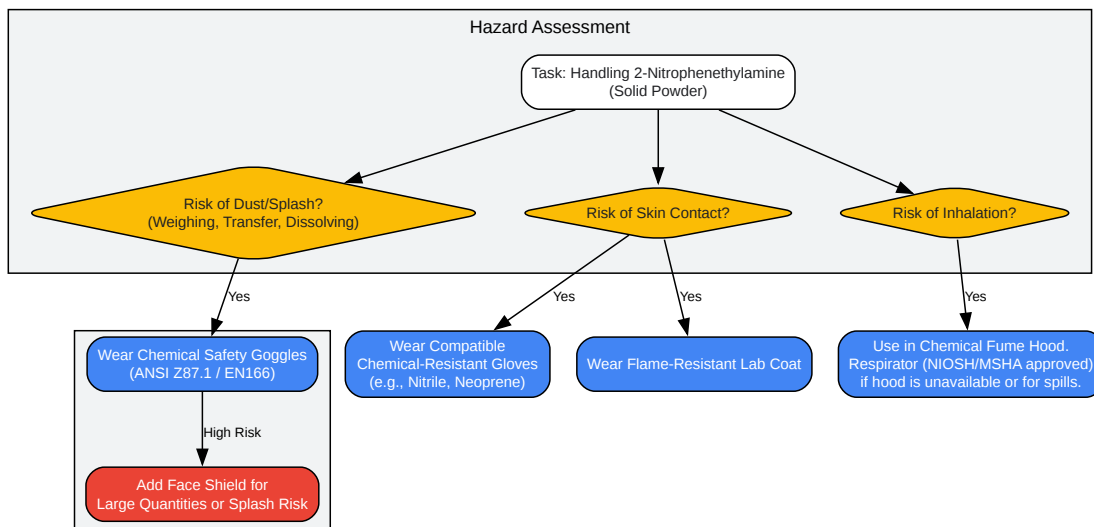
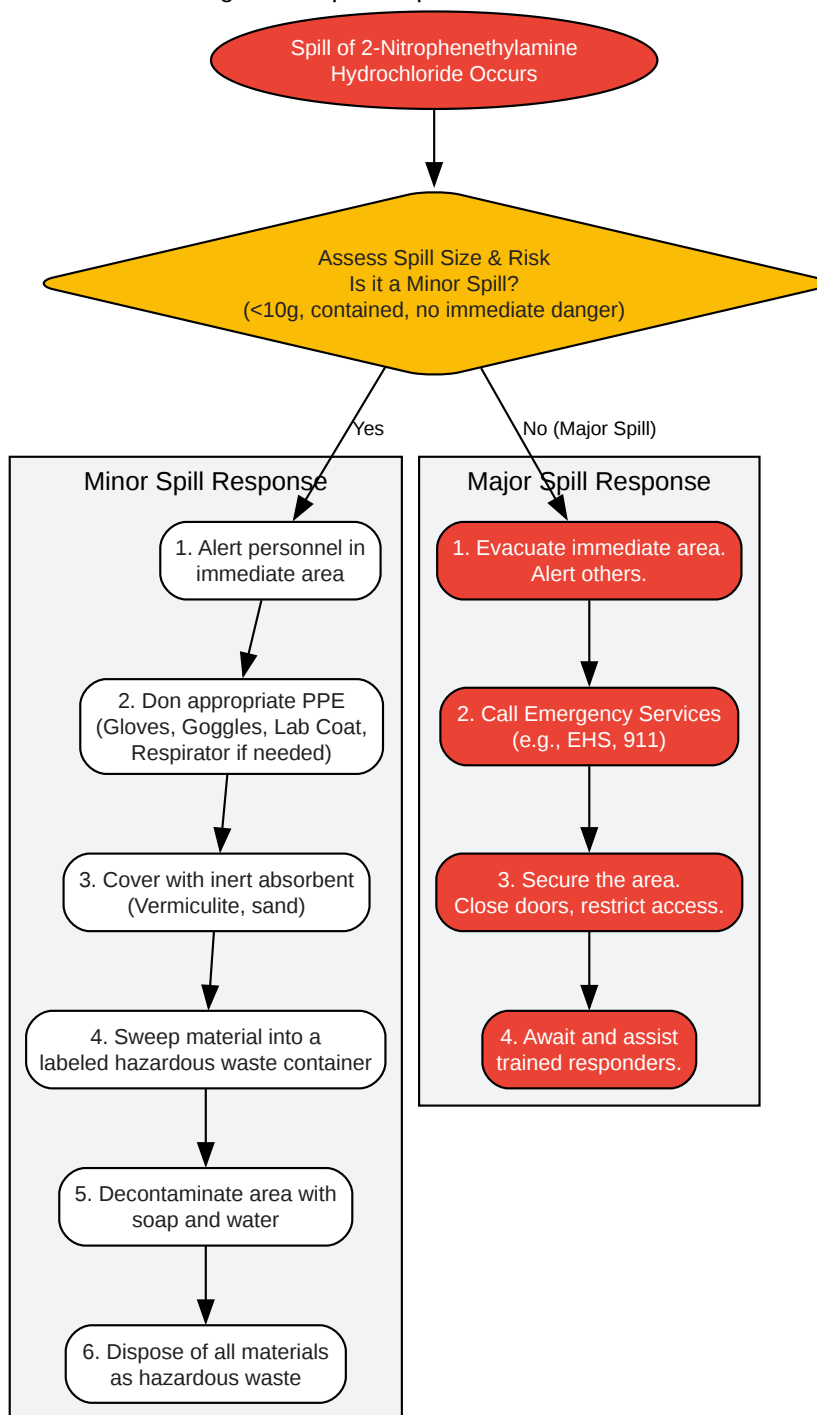


Diagram 2: Spill Response Decision Tree

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